

Standard reference spectra for C.I. Disperse Blue 35 purity analysis

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Compound of Interest

Compound Name: C.I. Disperse Blue 35

CAS No.: 31529-83-6

Cat. No.: B7822796

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Benchmarking Purity: Analytical Standards for C.I. Disperse Blue 35

Executive Summary: The Purity Paradox in Anthraquinone Dyes

C.I. Disperse Blue 35 (DB35) [CAS: 12222-75-2] is a critical anthraquinone-based dye used extensively in synthetic textile coloration and, increasingly, as a model compound in toxicological sensitization studies.^[1] However, a significant analytical gap exists: commercial "100%" purity claims often refer to color strength, not chemical homogeneity.

For researchers in drug development and toxicology, relying on technical-grade DB35 leads to reproducible failure. The "standard" is frequently a technical mixture of the primary chromophore (1,5-diamino-4,8-dihydroxy-2-(4-hydroxyphenyl)anthracene-9,10-dione) and various isomers or methylation byproducts.

This guide benchmarks the performance of High-Resolution LC-MS/MS against traditional UV-Vis and HPLC-PDA workflows. We establish that while UV-Vis is sufficient for industrial color

matching, it is chemically blind to the allergenic impurities that compromise safety data.

Comparative Analysis: Selecting the Right Analytical Modality

The following table contrasts the three primary modalities for analyzing DB35 purity.

Table 1: Performance Matrix of Analytical Techniques

Feature	UV-Vis Spectroscopy	HPLC-PDA (Diode Array)	LC-ESI-MS/MS
Primary Utility	Industrial Color Strength	Routine Purity Profiling	Trace Impurity ID & Structure Elucidation
Specificity	Low (Cannot distinguish isomers)	Medium (Separates by polarity)	High (Mass-to-charge fingerprinting)
LOD (Limit of Detection)	~1–5 ppm	~0.1–0.5 ppm	< 0.01 ppm (Trace level)
Spectral Data	only	UV Spectrum per peak	Molecular Ion , Fragments
Blind Spots	Non-chromophoric impurities	Co-eluting isomers	Ion suppression (matrix effects)
Verdict	Unsuitable for Purity Analysis	Minimum Standard	Gold Standard for Research

Standard Reference Spectra Characteristics

To validate your reference material, compare your experimental data against these established spectral benchmarks.

A. Mass Spectrometry (LC-MS) Fingerprint

- Ionization Mode: Electrospray Ionization (ESI), Positive Mode.
- Primary Molecular Ion (

):

(Calculated MW for

is 362.34 Da).

- Key Fragmentation Pattern (MS/MS):

- Loss of water (

Da):

- Loss of carbonyl/amine groups: Distinctive anthraquinone core fragments at ranges 200–250.

B. UV-Vis Absorption Profile (in Methanol)

- (Primary):

nm (Deep Blue region).

- (Secondary):

nm (Shoulder, characteristic of diamino-anthraquinones).

- Purity Check: A significant peak in the UV region (250–300 nm) relative to the visible peak often indicates unreacted precursors or degradation products.

Validated Experimental Protocol: High-Resolution Purity Analysis

Objective: Isolate and quantify DB35 and its impurities using a self-validating LC-MS workflow.

Phase 1: Sample Preparation

- Stock Solution: Dissolve 10 mg of DB35 Reference Standard in 10 mL of HPLC-grade Tetrahydrofuran (THF). Note: THF is required for complete solubility; methanol alone may precipitate the dye.
- Working Solution: Dilute 100 µL of Stock into 900 µL of Methanol/Water (50:50 v/v).

- Filtration: Pass through a 0.2 µm PTFE syringe filter to remove particulate fillers (common in technical dyes).

Phase 2: Chromatographic Separation (HPLC)

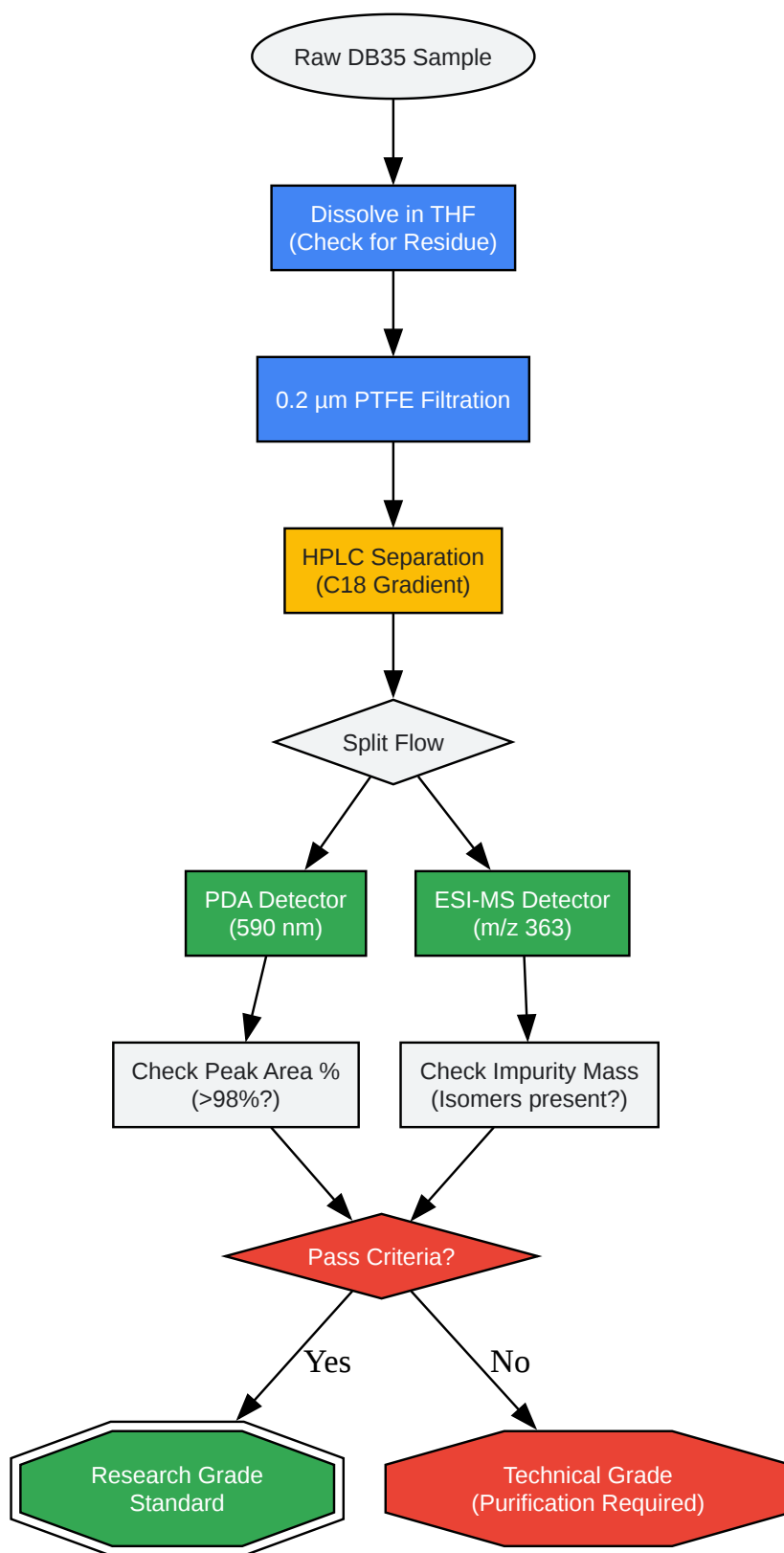
- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 µm, 4.6 x 100 mm).
- Mobile Phase A: 0.1% Formic Acid in Water (LC-MS grade).
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient Profile:
 - 0–2 min: 10% B (Isocratic hold)
 - 2–15 min: 10%
95% B (Linear ramp)
 - 15–20 min: 95% B (Wash)
- Flow Rate: 0.8 mL/min.
- Temperature: 35°C.

Phase 3: Detection Settings

- PDA: Scan range 200–800 nm. Extract chromatograms at 590 nm.
- MS: Source Temp 350°C, Capillary Voltage 3.5 kV. Scan range
100–1000.

Workflow Visualization

The following diagram illustrates the logical flow for determining if a DB35 sample meets "Research Grade" purity standards.



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Figure 1: Decision logic for validating **C.I. Disperse Blue 35** purity using coupled LC-PDA-MS.

Scientific Rationale & Troubleshooting

Why THF?

Anthraquinone dyes like DB35 exhibit poor solubility in pure methanol or water, often forming micro-aggregates that clog HPLC columns or result in "ghost peaks." THF disrupts these

-
stacking interactions, ensuring the sample introduced to the column is truly dissolved.

The Isomer Problem

Commercial DB35 is often synthesized via the condensation of 1,5-dihydroxy-4,8-dinitroanthraquinone. Incomplete reactions lead to "regio-isomers" (e.g., 1,8-diamino derivatives). These isomers have identical molecular weights (

362) but different retention times and toxicological profiles. Only HPLC separation can resolve these; direct MS infusion cannot.

Self-Validating the Protocol

To ensure your system is working:

- Inject a blank (THF): Ensure no carryover (anthraquinones are "sticky").
- Check the UV/Vis Ratio: The ratio of absorbance at 590 nm vs. 254 nm should be constant across the main peak. If the ratio changes at the peak tail, an impurity is co-eluting.

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- To cite this document: BenchChem. [Standard reference spectra for C.I. Disperse Blue 35 purity analysis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7822796/docs#standard-reference-spectra-for-c-i-disperse-blue-35-purity-analysis>]

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